

D-Galacturonic Acid: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *D-Galacturonic Acid*

Cat. No.: *B7802373*

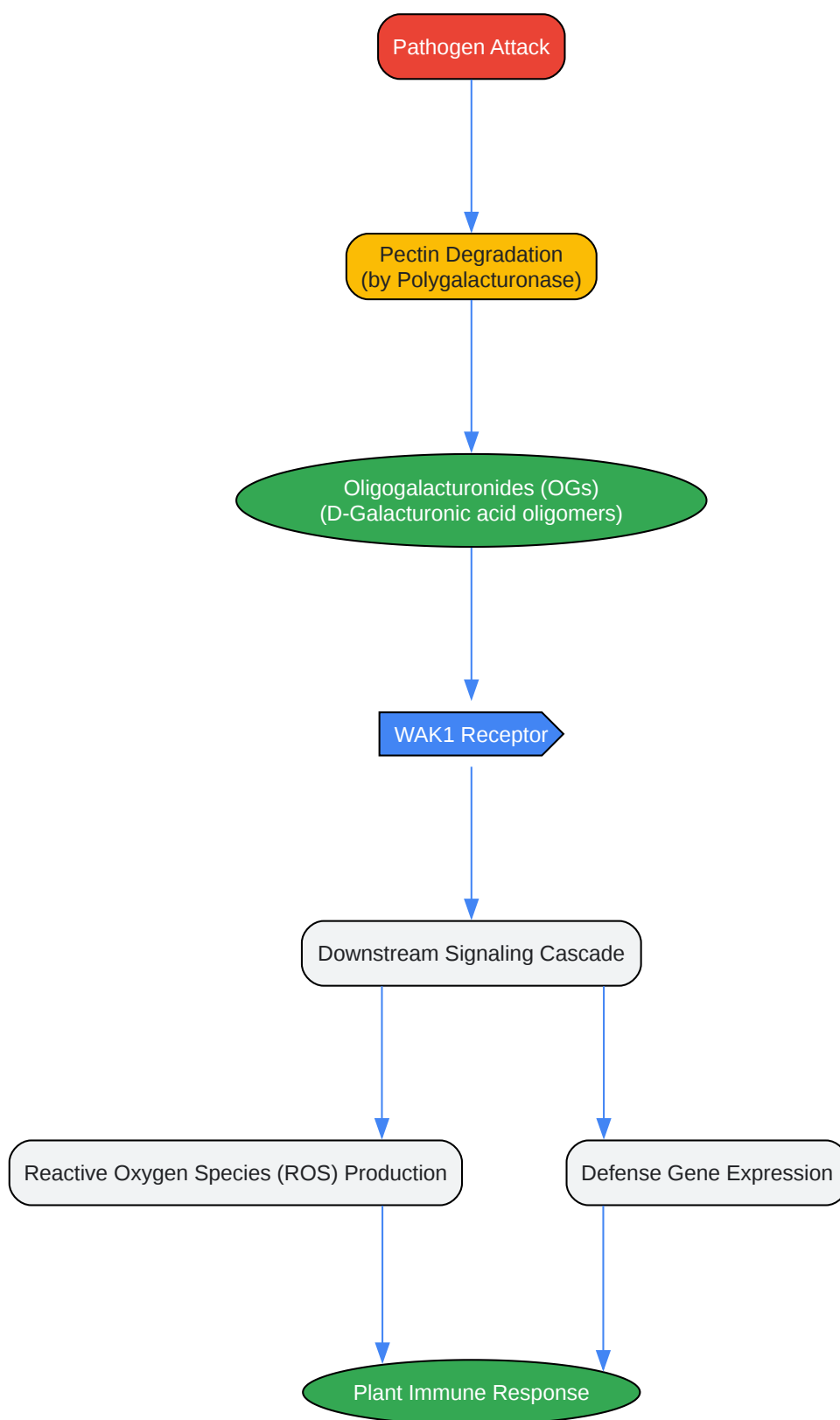
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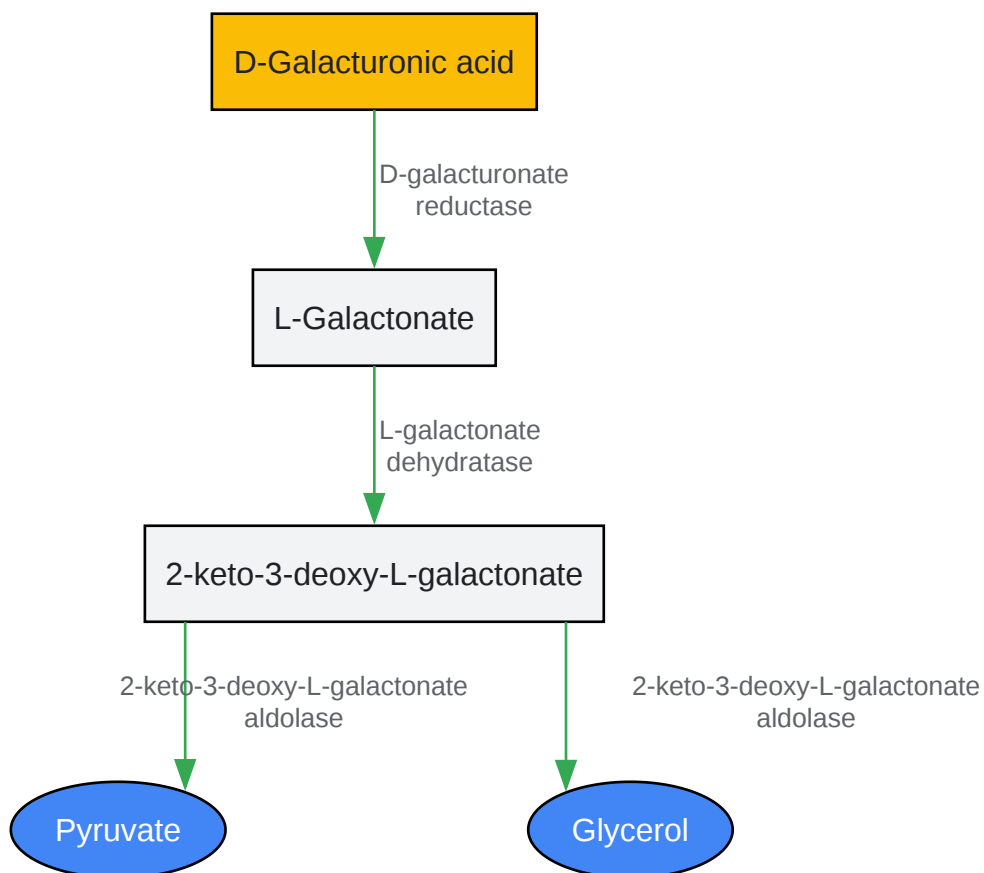
An in-depth examination of the chemical structure, properties, and biological significance of **D-Galacturonic acid**, a key component of pectin and a molecule of growing interest in various scientific fields.

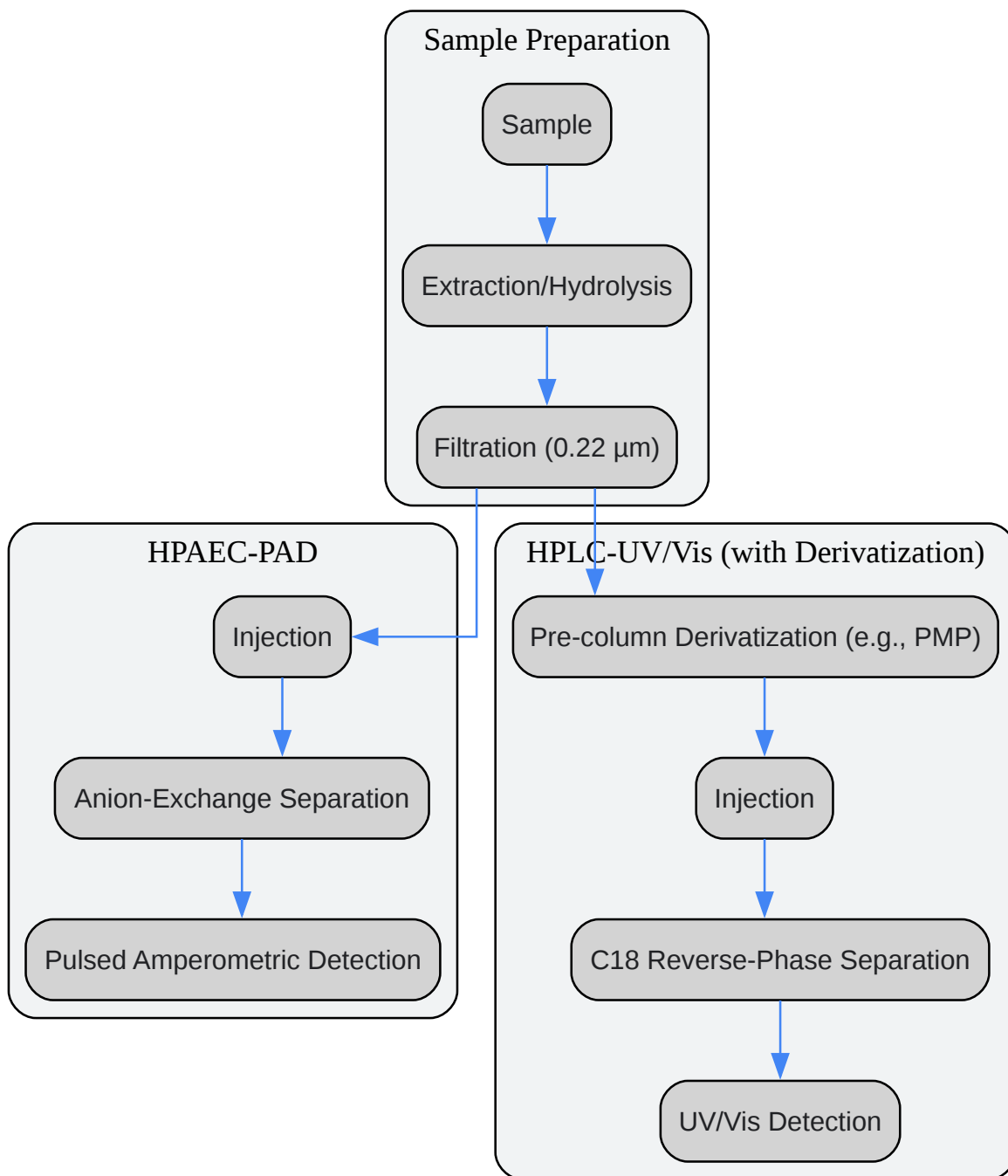
D-Galacturonic acid, a sugar acid and the primary constituent of pectin, plays a crucial role in the structural integrity of plant cell walls.^{[1][2][3]} As a versatile biomolecule, it is gaining increasing attention from researchers in fields ranging from plant science and microbiology to drug development and human health. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological functions of **D-Galacturonic acid**, with a focus on its involvement in signaling pathways and established experimental protocols for its analysis.

Chemical Structure and Properties

D-Galacturonic acid (C₆H₁₀O₇) is an oxidized form of D-galactose, where the hydroxyl group at the C-6 position is replaced by a carboxylic acid group.^{[1][2][4]} This structural feature imparts acidic properties to the molecule and is fundamental to its biological functions. In solution, **D-Galacturonic acid** exists in equilibrium between its linear (aldehyde) form and its more stable cyclic (pyranose) form. The cyclic form can exist as two anomers, α -**D-galacturonic acid** and β -**D-galacturonic acid**.^{[2][4]}







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